

Safeguarding Your Research: A Comprehensive Guide to Handling SAHM1

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Compound of Interest

Compound Name: SAHM1
Cat. No.: B15623454

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **SAHM1**, a stabilized hydrocarbon-stapled alpha-helical peptide and Notch pathway inhibitor. Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling **SAHM1**, particularly in its lyophilized powder form, a comprehensive suite of personal protective equipment is mandatory to prevent inhalation, dermal, and ocular exposure.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and liquid splashes.[1][2][3]
Face Shield	Recommended when there is a significant risk of splashing, especially during the reconstitution of the lyophilized powder.[1][2]	
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for handling. Double-gloving is recommended for added protection.[1][2][4] Gloves should be changed immediately if contaminated.
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing from potential contamination. [1][2][5]
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling the lyophilized powder to prevent inhalation. [1][2][3]
General Laboratory Attire	Long Pants and Closed-Toe Shoes	Standard laboratory practice to minimize skin exposure.[2]

Experimental Protocols: Safe Handling and Storage

Proper handling and storage procedures are vital for maintaining the stability and efficacy of **SAHM1**, as well as for ensuring a safe laboratory environment.

Receiving and Storage of Lyophilized **SAHM1**

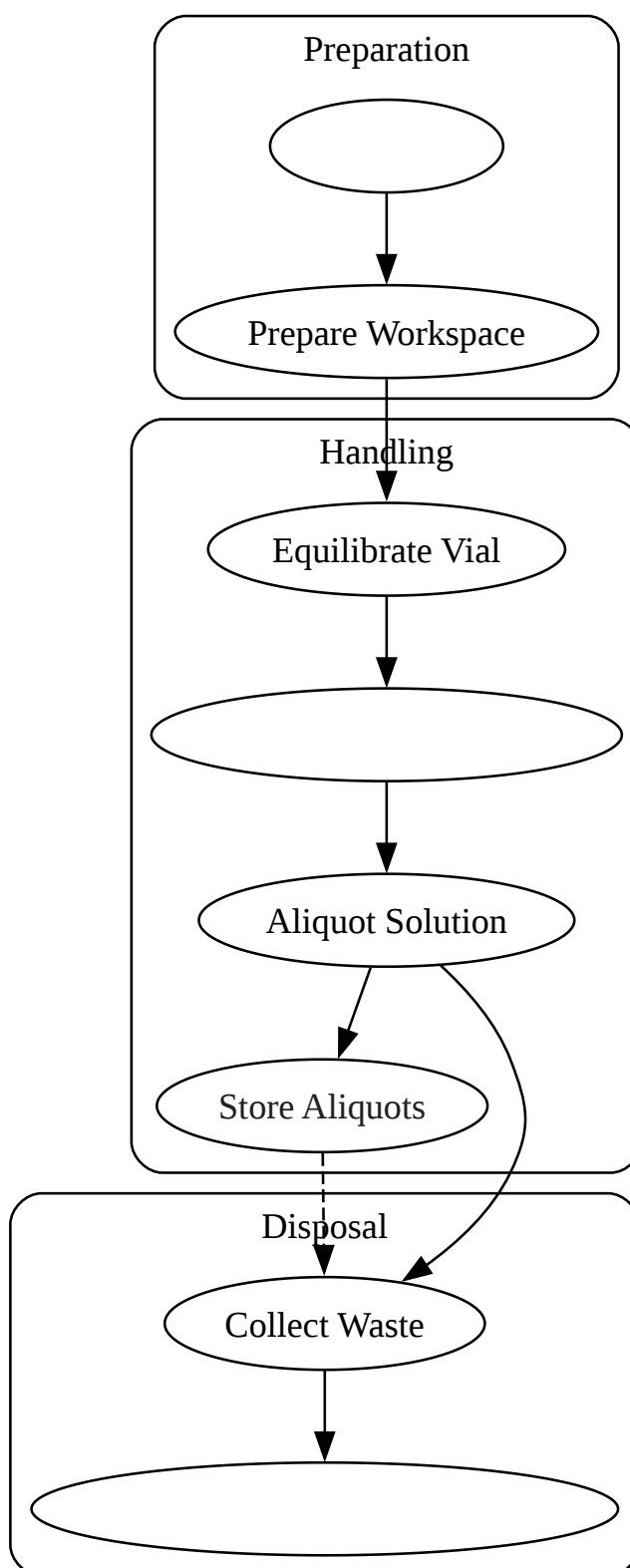
- Inspection: Upon receipt, visually inspect the vial for any damage.

- Storage Conditions: Store the lyophilized peptide at -20°C for long-term stability.[6] For short-term storage (under 2 weeks), 4°C is acceptable.[4]
- Protection: Keep the vial tightly sealed and protected from moisture and light.[4][5]

Reconstitution of SAHM1

SAHM1 is soluble in water to 1 mg/ml and in DMSO to 50 mg/mL.

- Equilibration: Before opening, allow the vial of lyophilized **SAHM1** to equilibrate to room temperature in a desiccator to prevent condensation.[5]
- Solvent Addition: Using a calibrated pipette, slowly add the desired solvent to the vial.
- Dissolution: Gently swirl the vial to dissolve the peptide. Avoid vigorous shaking.
- Aliquoting: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted **SAHM1** into single-use vials for storage.[4][5]
- Storage of Reconstituted **SAHM1**: Store aliquots at -20°C.



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Caption: Workflow for the safe handling of **SAHM1**.

Disposal Plan

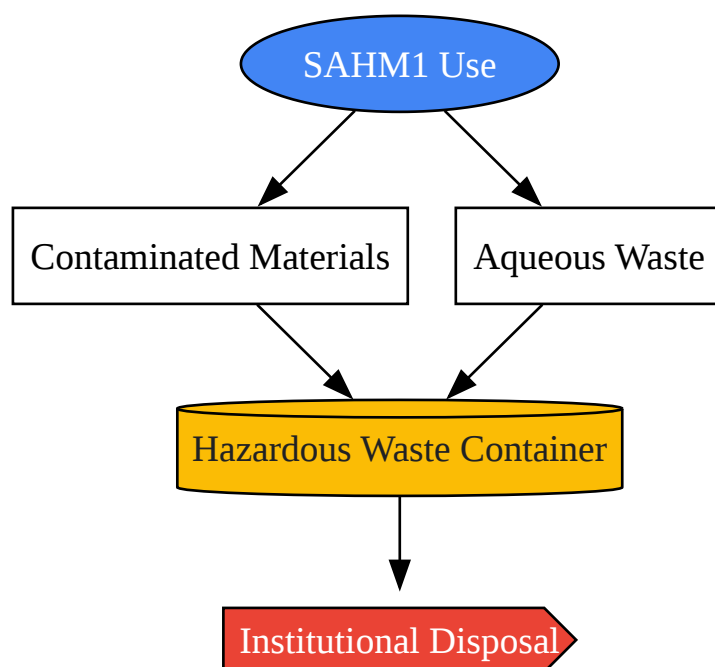
All materials that have come into contact with **SAHM1**, as well as any waste solutions containing the peptide, must be treated as chemical waste.

Waste Collection

- Contaminated Materials: All disposable items, such as pipette tips, gloves, and empty vials, should be collected in a designated and clearly labeled hazardous waste container.[1]
- Aqueous Waste: All solutions containing **SAHM1** should be collected in a sealed, properly labeled chemical waste container.[1]

Disposal Procedure

- Segregation: Ensure that **SAHM1** waste is not mixed with other types of waste.
- Labeling: Clearly label the waste container with "Hazardous Chemical Waste" and list the contents.
- Removal: Arrange for the disposal of the chemical waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[3]



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Caption: Logical flow for the disposal of **SAHM1** waste.

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